

IUPAC name and synonyms for 1,4-Dichloropentane

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Compound of Interest		
Compound Name:	1,4-Dichloropentane	
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An In-Depth Technical Guide to 1,4-Dichloropentane

This technical guide provides a comprehensive overview of **1,4-dichloropentane**, including its chemical identity, physical and chemical properties, and an example of its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Synonyms

The standardized nomenclature for **1,4-dichloropentane** according to the International Union of Pure and Applied Chemistry (IUPAC) is **1,4-dichloropentane**. This compound is also known by several other names and identifiers, which are listed in the table below.

Identifier Type	Value
IUPAC Name	1,4-Dichloropentane
CAS Number	626-94-8
PubChem CID	12306
ChEMBL ID	CHEMBL1471719
InChI	InChI=1S/C5H10Cl2/c1-5(7)3-2-4-6/h5H,2- 4H2,1H3
Canonical SMILES	CC(CCCCI)CI



Physicochemical Properties

A summary of the key physicochemical properties of **1,4-dichloropentane** is presented below. These properties are crucial for its handling, application in reactions, and purification.

Property	Value	Unit
Molecular Formula	C5H10Cl2	
Molecular Weight	141.04	g/mol
Boiling Point	146-148	°C
Density	1.074	g/cm³
Refractive Index	1.448	
Solubility	Insoluble in water	_

Experimental Protocols Synthesis of 1,4-Dichloropentane from 1-Methyl-1,3cyclopentanediol

A common method for the synthesis of **1,4-dichloropentane** involves the reaction of a diol with a chlorinating agent, such as thionyl chloride, in the presence of a base like pyridine.

Materials:

- 1-Methyl-1,3-cyclopentanediol
- Thionyl chloride (SOCl₂)
- Pyridine
- · Diethyl ether
- 5% Hydrochloric acid solution
- Saturated sodium bicarbonate solution



- · Anhydrous magnesium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

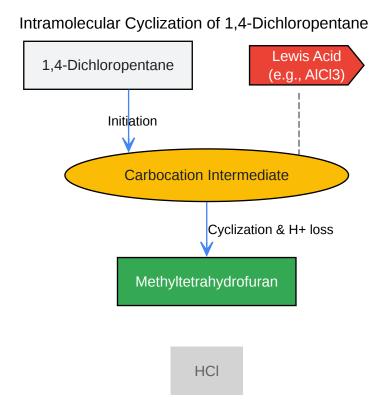
- A solution of 1-methyl-1,3-cyclopentanediol (0.1 mol) and pyridine (0.22 mol) in 100 mL of diethyl ether is prepared in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- The flask is cooled in an ice-water bath to 0-5 °C.
- Thionyl chloride (0.22 mol) is added dropwise to the stirred solution over a period of 30-45 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2 hours.
- The mixture is then poured into 100 mL of ice-cold 5% hydrochloric acid.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether (2 x 50 mL).
- The combined organic layers are washed with saturated sodium bicarbonate solution (2 x 50 mL) and then with water (50 mL).
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed using a rotary evaporator.
- The crude product is purified by fractional distillation under reduced pressure to yield 1,4dichloropentane.

Logical Relationships and Reaction Pathways

The following diagram illustrates a potential reaction of **1,4-dichloropentane**, specifically an intramolecular cyclization to form methyltetrahydrofuran. This type of reaction is a key



consideration in its application as a synthetic intermediate.



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Caption: A diagram showing the proposed intramolecular cyclization of **1,4-dichloropentane**.

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